

Storing and handling Fmoc-D-Phe(4-I)-OH powder

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Compound of Interest

Compound Name: Fmoc-D-Phe(4-I)-OH

Cat. No.: B557884

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An In-depth Technical Guide to the Storage and Handling of **Fmoc-D-Phe(4-I)-OH** Powder

This guide provides comprehensive information for researchers, scientists, and drug development professionals on the proper storage and handling of **Fmoc-D-Phe(4-I)-OH** powder. Adherence to these guidelines is crucial for maintaining the integrity, and stability of the compound, and ensuring laboratory safety.

Compound Information

Fmoc-D-Phe(4-I)-OH, or N- α -Fmoc-4-iodo-D-phenylalanine, is an amino acid derivative commonly utilized in solid-phase peptide synthesis (SPPS). The presence of an iodine atom on the phenylalanine ring offers unique properties for the synthesis of peptides with specific functionalities, including those for targeted drug delivery and diagnostic imaging.

Physical and Chemical Properties:

Property	Value
Appearance	White to light yellow or off-white solid/powder.[1] [2]
Molecular Formula	C ₂₄ H ₂₀ INO ₄
Molecular Weight	513.32 g/mol
CAS Number	205526-29-0[2]
Purity	Typically ≥97.0% to ≥99% (HPLC)[2]
Melting Point	173 - 177 °C[2]
Optical Rotation	[α] ²⁵ _D = +21 ± 1° (c=1 in DMF)[2]

Storage Conditions

Proper storage of **Fmoc-D-Phe(4-I)-OH** is essential to prevent degradation and maintain its chemical purity over time. The recommended storage conditions vary for the compound in its solid powder form versus when it is in a solvent.

Recommended Storage Conditions:

Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years[1]
4°C (or 2-8°C)	2 years[1]	
In Solvent	-80°C	6 months[1]
-20°C	1 month[1]	

It is crucial to store the compound in a tightly sealed container to protect it from moisture and light.

Handling and Safety Precautions

Standard laboratory safety protocols should be strictly followed when handling **Fmoc-D-Phe(4-I)-OH** powder. This includes the use of appropriate personal protective equipment (PPE) to minimize exposure and risk.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves.
- Respiratory Protection: Type N95 (US) or equivalent respirator for handling the powder.
- Skin and Body Protection: Laboratory coat.

General Handling Guidelines:

- Avoid inhalation of the powder.
- Prevent contact with skin and eyes.
- Handle the compound in a well-ventilated area, preferably in a fume hood.
- Wash hands thoroughly after handling.

Experimental Protocols

Protocol for Preparing a Stock Solution of **Fmoc-D-Phe(4-I)-OH**

This protocol outlines the steps for dissolving **Fmoc-D-Phe(4-I)-OH** powder to prepare a stock solution for use in further applications, such as solid-phase peptide synthesis.

Materials:

- **Fmoc-D-Phe(4-I)-OH** powder
- High-purity, amine-free N,N-Dimethylformamide (DMF)
- Vortex mixer

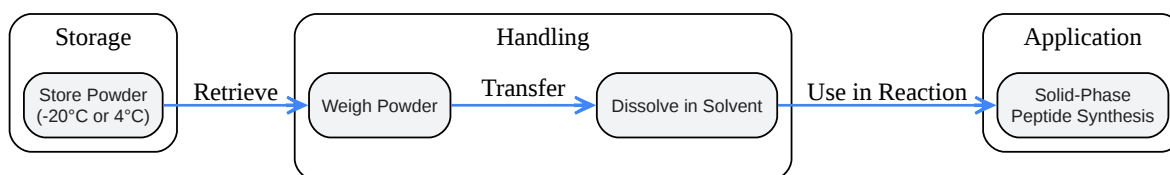
- Appropriate glassware (e.g., volumetric flask)
- Pipettes

Procedure:

- Preparation: Ensure all glassware is clean and dry. Work in a chemical fume hood.
- Weighing: Accurately weigh the desired amount of **Fmoc-D-Phe(4-I)-OH** powder.
- Solvent Addition: Add the calculated volume of DMF to the glassware containing the powder to achieve the desired concentration.
- Dissolution: Gently swirl the mixture. If necessary, use a vortex mixer at a low setting to aid dissolution. Avoid vigorous shaking to prevent the introduction of air.
- Storage: Once fully dissolved, the stock solution should be stored at -80°C for up to 6 months or -20°C for up to 1 month in a tightly sealed container.^[1]

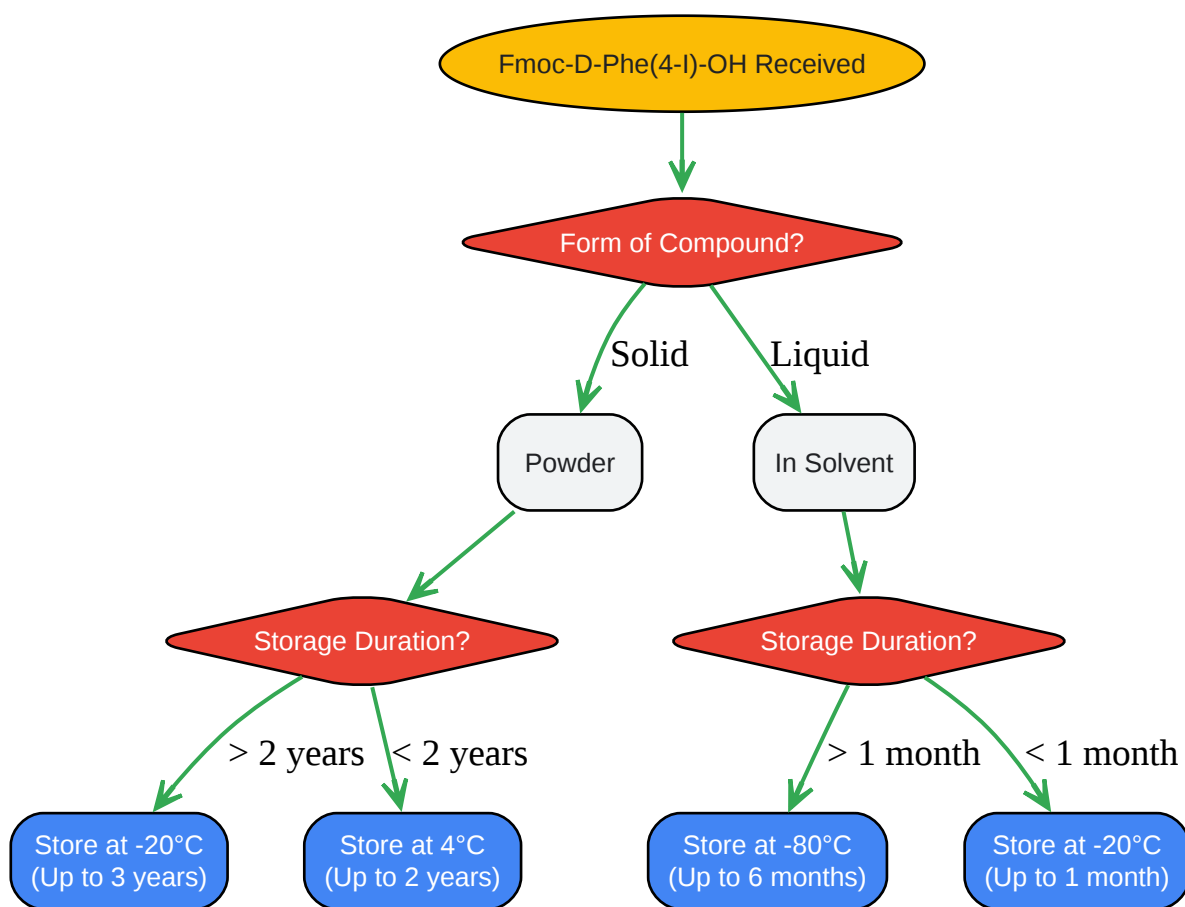
Workflow and Process Visualization

The following diagrams illustrate the key workflows for handling and utilizing **Fmoc-D-Phe(4-I)-OH**.



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Caption: General workflow for handling **Fmoc-D-Phe(4-I)-OH** powder.



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Caption: Decision tree for storing **Fmoc-D-Phe(4-I)-OH**.

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References

- 1. academic.oup.com [academic.oup.com]
- 2. chemimpex.com [chemimpex.com]
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